

Application Notes and Protocols for cis-2,3-Epoxybutane

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Compound of Interest

Compound Name: *cis-2,3-Epoxybutane*

Cat. No.: B155849

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **cis-2,3-epoxybutane** (CAS No. 1758-33-4). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

cis-2,3-Epoxybutane is a highly flammable, colorless liquid.^{[1][2]} It is classified as a skin and eye irritant and may cause respiratory irritation.^{[3][4]} The following table summarizes its key quantitative properties.

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O	[1][2][3]
Molecular Weight	72.11 g/mol	[4]
Boiling Point	60 - 61 °C (140 - 141.8 °F)	[1][3][5]
Melting Point	-84 to -83 °C (-119.2 to -117.4 °F)	[1][3][5]
Flash Point	-21.7 °C (-7.1 °F)	[1][3]
Density	0.826 g/mL at 25 °C	[5]
Purity	97% - 98%	[2]
Refractive Index	n ₂₀ /D 1.383	

Experimental Protocols

Personal Protective Equipment (PPE)

Before handling **cis-2,3-epoxybutane**, ensure the following PPE is worn:

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.[1]
Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron to prevent skin exposure.[1]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[1][5] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with organic vapor cartridges is required.[1]

Handling Procedures

- Ventilation: Always handle **cis-2,3-epoxybutane** in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors.[1][5]

- Ignition Sources: This compound is highly flammable.[3] Keep away from open flames, hot surfaces, sparks, and any other potential ignition sources.[1][5] Use only non-sparking tools.[1]
- Grounding: To prevent ignition from static electricity, all metal parts of equipment must be grounded.[1][3] Take precautionary measures against static discharges.[1][5]
- Transferring: When transferring the liquid, use spark-proof tools and explosion-proof equipment.[1]
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[1] Do not ingest or inhale.[1][3]
- Hygiene: Do not eat, drink, or smoke in areas where **cis-2,3-epoxybutane** is handled or stored.[3] Wash hands thoroughly after handling.

Storage Procedures

- Storage Conditions: Store in an explosion-proof refrigerator.[6] Keep the container tightly closed in a dry and well-ventilated place.[7]
- Inert Atmosphere: For long-term storage and to maintain purity, it is recommended to store under an inert atmosphere (e.g., argon or nitrogen).[7]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[5]
- Moisture Sensitivity: The material is moisture-sensitive and should be protected from water.[6][7]

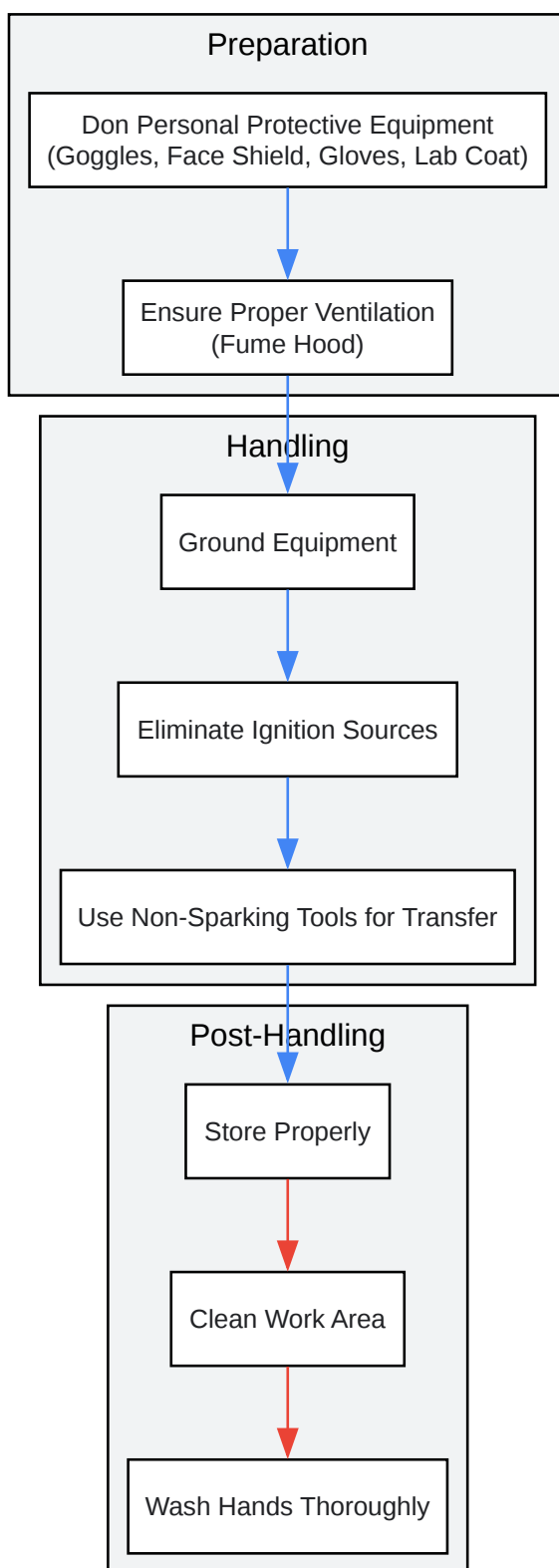
Emergency Procedures

- Spill Response:
 - Immediately remove all sources of ignition.[1][6]
 - Evacuate personnel to a safe area.[5]
 - Ensure adequate ventilation.

- For small spills, use an absorbent material (e.g., vermiculite, dry sand) to soak up the liquid.^{[5][6]} Place the absorbed material in a sealed, labeled container for disposal.
- For large spills, dike the area to prevent spreading.^[7]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.^[5]
 - Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.^[5]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[5]
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[5]

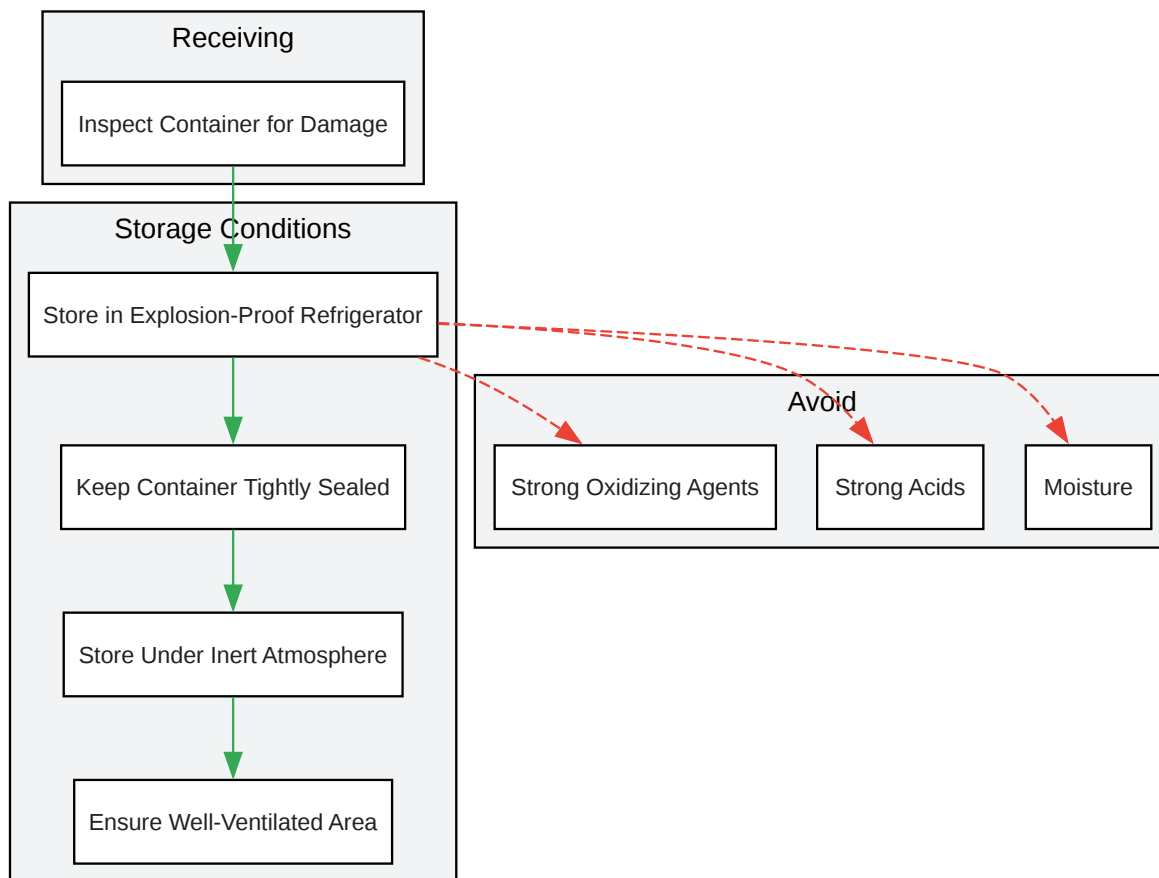
Visualized Workflows

The following diagrams illustrate the key workflows for handling and storing **cis-2,3-epoxybutane** safely.



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Caption: Safe Handling Workflow for **cis-2,3-epoxybutane**.



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Caption: Proper Storage Protocol for **cis-2,3-epoxybutane**.

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